

Big Endothelin-1 ELISA Kit: Application Notes and Protocols for Serum Analysis

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Compound of Interest

Compound Name: *Big endothelin*

CAS No.: 122462-75-3

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These application notes provide a comprehensive overview and a detailed protocol for the quantitative determination of **Big Endothelin-1** (Big ET-1) in human serum samples using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. Big ET-1, the precursor to the potent vasoconstrictor Endothelin-1 (ET-1), is a stable surrogate marker for ET-1 system activation and holds significant interest in cardiovascular and renal disease research.

Introduction to Big Endothelin-1

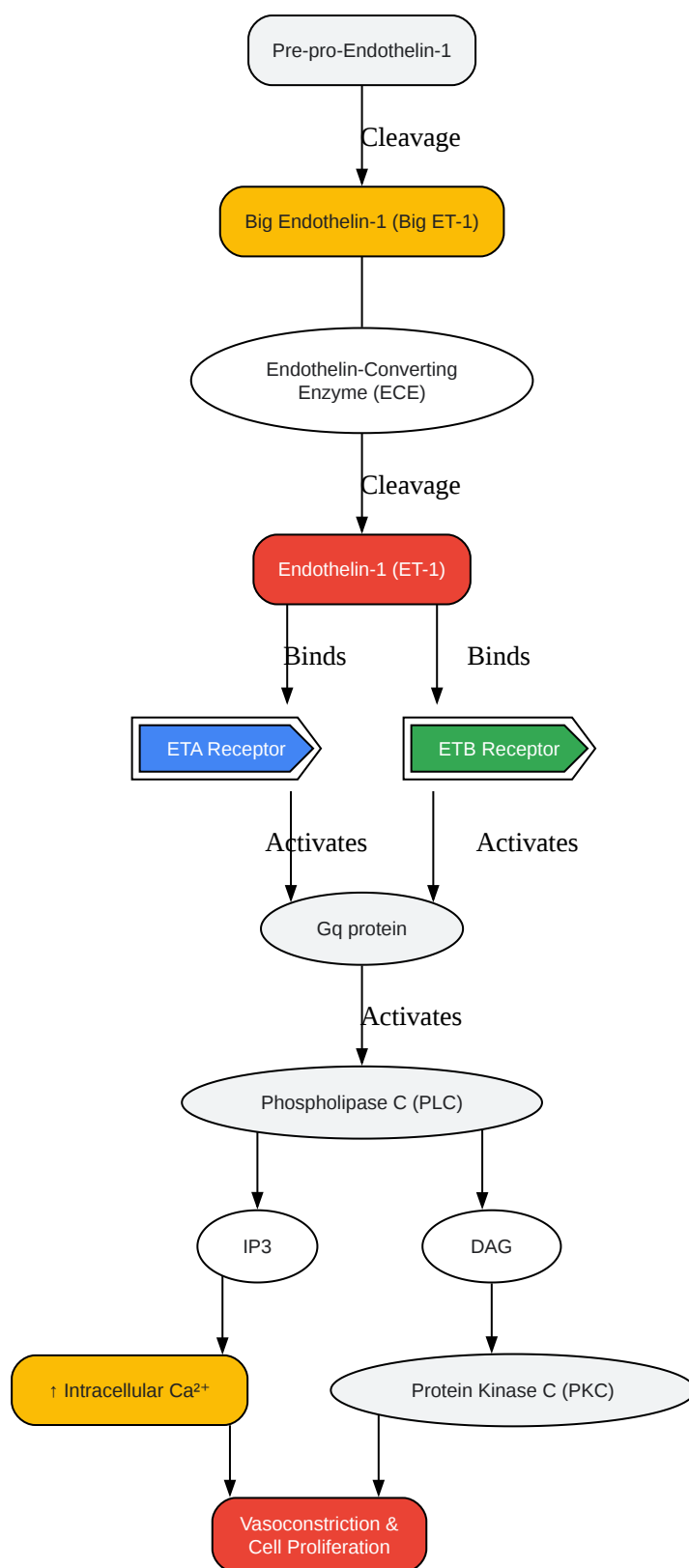
Endothelin-1 is a powerful vasoconstrictor peptide that plays a crucial role in blood pressure regulation and the pathophysiology of various cardiovascular diseases. However, ET-1 is rapidly cleared from circulation, making its direct measurement challenging. Big ET-1, the 38-amino acid precursor peptide, is more stable in circulation and is released in equimolar amounts to ET-1, making it a reliable and clinically relevant biomarker for the activation of the endothelin system.[1] This ELISA kit provides a sensitive and specific tool for quantifying Big ET-1 levels in serum, aiding in research related to hypertension, heart failure, sepsis, and other conditions where the endothelin system is implicated.

Assay Principle

This **Big Endothelin-1** ELISA kit is a solid-phase sandwich immunoassay. A microtiter plate is pre-coated with a monoclonal antibody specific for human Big ET-1. During the first incubation, Big ET-1 present in standards and patient samples binds to the immobilized antibody. After washing, a biotin-labeled polyclonal antibody, also specific for Big ET-1, is added. This antibody binds to a different epitope on the captured Big ET-1, forming a "sandwich". Following another wash step, a streptavidin-horseradish peroxidase (HRP) conjugate is added, which binds to the biotinylated detection antibody. After a final wash, a substrate solution is added, and the HRP enzyme catalyzes a color change that is proportional to the amount of Big ET-1 bound. The reaction is then stopped, and the optical density is measured at 450 nm. The concentration of Big ET-1 in the samples is determined by interpolating from a standard curve generated with standards of known concentrations.

Big Endothelin-1 Signaling Pathway

Big Endothelin-1 is the inactive precursor to Endothelin-1 (ET-1). The conversion of Big ET-1 to the biologically active ET-1 is mediated by endothelin-converting enzymes (ECEs). ET-1 then exerts its effects by binding to two G protein-coupled receptors: Endothelin Receptor A (ETA) and Endothelin Receptor B (ETB). The activation of these receptors on various cell types, particularly vascular smooth muscle cells, triggers a cascade of intracellular signaling events, primarily leading to vasoconstriction and cell proliferation.



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Caption: **Big Endothelin-1** to Endothelin-1 conversion and signaling pathway.

Performance Characteristics

The performance characteristics of a typical **Big Endothelin-1** ELISA kit are summarized below. These values are for guidance only; users should refer to the certificate of analysis provided with their specific kit lot.

Table 1: Assay Performance Characteristics

Parameter	Value
Assay Range	0 – 3 pmol/l
Sensitivity (LOD)	0.02 pmol/l
Lower Limit of Quantification (LLOQ)	0.03 pmol/l
Sample Type	Serum, EDTA Plasma, Citrate Plasma, Heparin Plasma
Sample Volume	50 µl per well
Incubation Time	4 hours / 1 hour / 30 minutes
Conversion Factor	1 pmol/l = 4.283 pg/ml

Table 2: Assay Precision

Sample 1	Sample 2
Intra-Assay Precision (n=5)	
Mean (pmol/l)	0.20 1.00
CV (%)	≤ 5% ≤ 5%
Inter-Assay Precision (n=10)	
Mean (pmol/l)	0.20 1.00
CV (%)	≤ 4% ≤ 4%

Table 3: Specificity and Cross-Reactivity

Substance	Cross-Reactivity
Human Big ET-1 (1-38)	100%
Human ET-1/2/3 (1-21)	< 1%
Human ET-2 (1-37)	< 1%
Human ET-1/2 (1-38)	< 1%
Porcine Big ET (1-39)	21%
Rat Big ET-1 (1-39)	10%

Experimental Protocol

This protocol is a representative example for the determination of Big ET-1 in serum samples. Please refer to the specific manual of your ELISA kit for detailed instructions.

Materials and Reagents

- **Big Endothelin-1** ELISA 96-well plate
- Big ET-1 Standards (lyophilized)
- Control (lyophilized)
- Wash Buffer Concentrate (20x)
- Biotinylated Detection Antibody
- Streptavidin-HRP Conjugate
- TMB Substrate
- Stop Solution
- Plate sealer
- Distilled or deionized water

- Microplate reader capable of measuring absorbance at 450 nm

Sample Collection and Storage

- Serum Collection: Collect whole blood into a serum separator tube (SST).
- Clotting: Allow the blood to clot for 30 minutes at room temperature.
- Centrifugation: Centrifuge for 15 minutes at 1000 x g.
- Aliquoting: Immediately transfer the serum to a clean polypropylene tube.
- Storage: Assay freshly prepared serum immediately. For later use, aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Reagent Preparation

- Standards and Control: Reconstitute the lyophilized standards and control with the volume of distilled water specified in the kit manual. Allow them to dissolve for at least 10 minutes with gentle swirling.
- Wash Buffer: Dilute the 20x Wash Buffer Concentrate 1:20 with distilled water.
- All other reagents are typically provided ready-to-use. Bring all reagents to room temperature before use.

Assay Procedure

- Plate Setup: Determine the number of wells required for standards, controls, and samples. It is recommended to run all samples and standards in duplicate.
- First Incubation: Pipette 50 µl of each standard, control, and serum sample into the appropriate wells.
- Cover and Incubate: Cover the plate with a plate sealer and incubate for 4 hours at room temperature.
- Washing: Aspirate the contents of the wells and wash each well 3-5 times with 300 µl of diluted Wash Buffer. After the final wash, invert the plate and tap it firmly on absorbent paper

to remove any remaining buffer.

- Second Incubation (Detection Antibody): Add 100 μ l of the Biotinylated Detection Antibody to each well.
- Cover and Incubate: Cover the plate with a new plate sealer and incubate for 1 hour at room temperature.
- Washing: Repeat the washing step as described in step 4.
- Third Incubation (Streptavidin-HRP): Add 100 μ l of the Streptavidin-HRP Conjugate to each well.
- Cover and Incubate: Cover the plate with a new plate sealer and incubate for 30 minutes at room temperature.
- Washing: Repeat the washing step as described in step 4.
- Substrate Incubation: Add 100 μ l of TMB Substrate to each well. Incubate for 20-30 minutes at room temperature in the dark. A blue color will develop.
- Stop Reaction: Add 100 μ l of Stop Solution to each well. The color will change from blue to yellow.
- Read Plate: Measure the optical density (OD) of each well at 450 nm within 10 minutes of adding the Stop Solution.

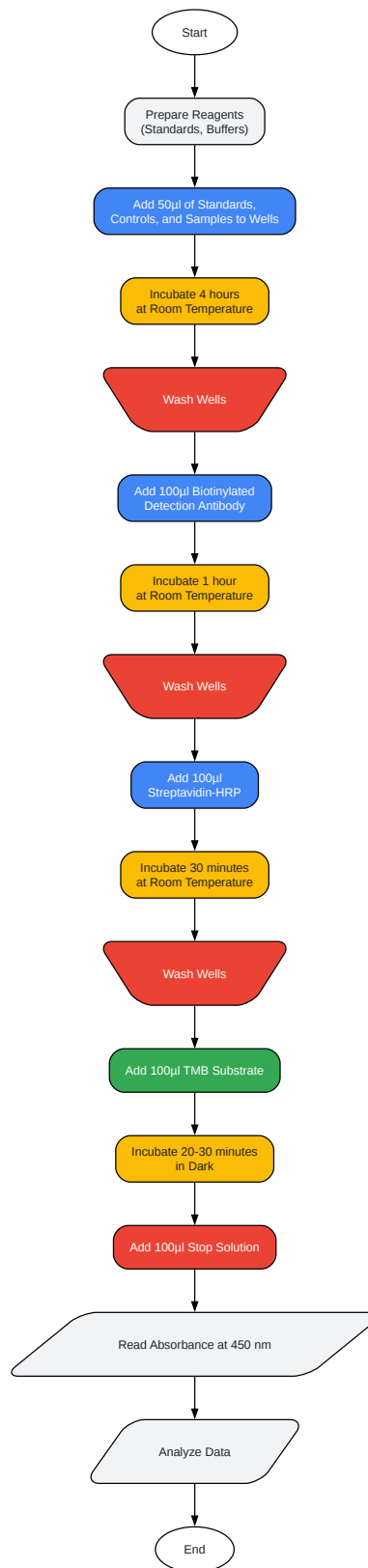
Data Analysis

- Calculate the mean absorbance for each set of duplicate standards, controls, and samples.
- Subtract the mean absorbance of the zero standard (blank) from all other mean absorbances.
- Plot the mean absorbance for each standard on the y-axis against the corresponding concentration on the x-axis. Generate a standard curve using a four-parameter logistic (4-PL) curve-fit.

- Use the standard curve to determine the concentration of Big ET-1 in each sample.
- Multiply the calculated concentration by any dilution factor used for the samples.

Experimental Workflow

The following diagram illustrates the major steps of the **Big Endothelin-1** ELISA protocol.



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Caption: A typical workflow for a **Big Endothelin-1** sandwich ELISA.

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References

- 1. Big ET1 ELISA kit (Human Big Endothelin-1) | BI-20082H | Biomedica [bmgrp.com]
- To cite this document: BenchChem. [Big Endothelin-1 ELISA Kit: Application Notes and Protocols for Serum Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b569692/docs#big-endothelin-1-elisa-kit-application-notes-and-protocols-for-serum-analysis>]

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